

VUF8504: Application Notes and Protocols for In Vitro Experiments

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Compound of Interest

Compound Name: VUF8504
Cat. No.: B15582110

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Introduction

VUF8504 is a potent and selective agonist for the histamine H4 receptor (H4R), a G protein-coupled receptor primarily expressed on cells of hematopoietic origin, such as mast cells, eosinophils, and T cells. Its activation is associated with downstream signaling cascades that play a role in inflammatory responses and immune modulation. This document provides detailed protocols for the dissolution and storage of **VUF8504** for use in in vitro research applications.

Solubility of VUF8504

Proper dissolution is critical for the accurate and effective use of **VUF8504** in any experimental setting. The solubility of **VUF8504** in various common laboratory solvents is summarized below. It is recommended to first dissolve the compound in a solvent like DMSO before further dilution in aqueous buffers.

Solvent	Solubility (Concentration)
DMSO	≥ 5.8 mg/mL
Ethanol	< 1 mg/mL (sparingly)
Water	Insoluble

Note: The provided solubility data is based on available information. It is always recommended to perform a small-scale solubility test before preparing a large stock solution.

Reconstitution and Storage Protocols

Adherence to proper reconstitution and storage protocols is essential to maintain the stability and activity of **VUF8504**.

Materials Required

- **VUF8504** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM Stock Solution

- Equilibration: Allow the vial of **VUF8504** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Calculation: Calculate the volume of DMSO required to achieve a 10 mM stock solution. The molecular weight of **VUF8504** is approximately 211.29 g/mol .
 - Volume of DMSO (μL) = (mass of **VUF8504** in mg / 211.29 g/mol) * 100,000

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the **VUF8504** powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Gentle warming in a water bath (37°C) or brief sonication can aid in dissolving the compound if necessary.
- **Visual Inspection:** Visually inspect the solution to ensure that no undissolved particulate matter is present. The solution should be clear.

Storage of VUF8504 Solutions

To prevent degradation and maintain the integrity of the compound, follow these storage guidelines:

- **Stock Solution (in DMSO):**
 - Short-term (1-2 weeks): Store at 4°C.
 - Long-term (up to 6 months): Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials and store at -20°C.
 - Extended-term (up to 2 years): For maximum stability, store aliquots at -80°C.
- **Working Solutions (Aqueous Dilutions):**
 - It is strongly recommended to prepare working dilutions fresh from the frozen stock solution on the day of the experiment.
 - Avoid storing **VUF8504** in aqueous solutions for extended periods, as it may be prone to hydrolysis. If temporary storage is necessary, keep the solution on ice and use it within a few hours.

Important Considerations:

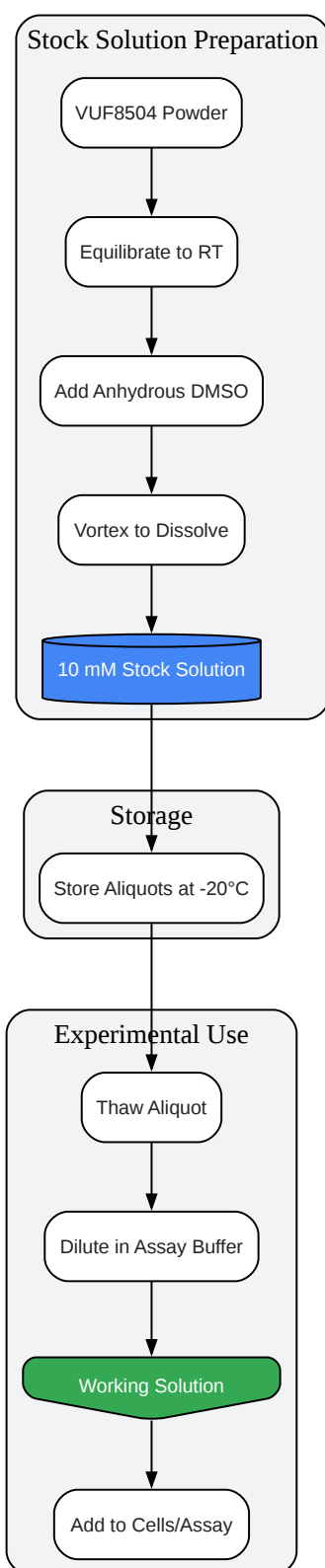
- Avoid repeated freeze-thaw cycles of the stock solution, as this can lead to degradation of the compound. Aliquoting is crucial.

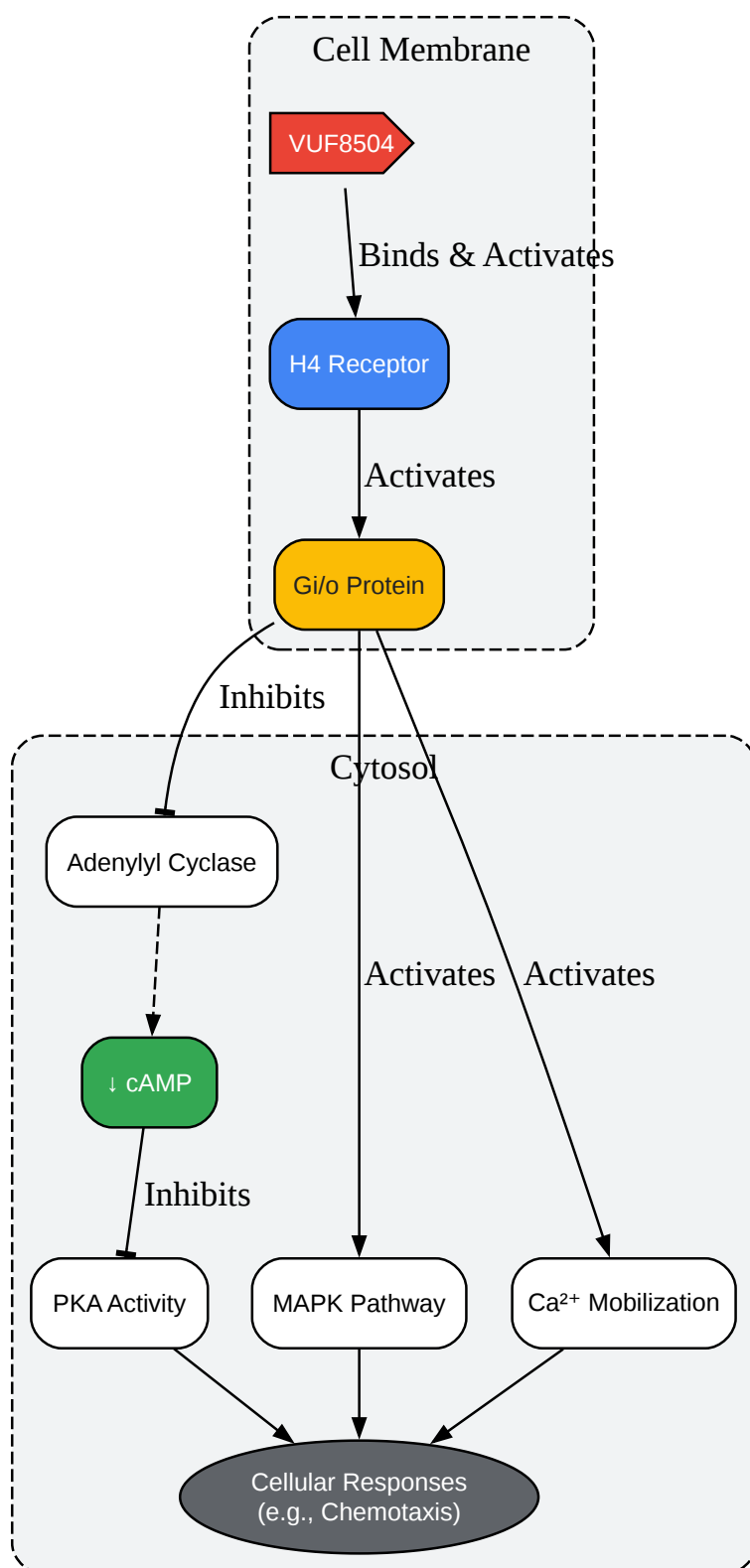
- Use only high-purity, anhydrous DMSO for preparing the stock solution to minimize the introduction of water, which can affect compound stability.

Experimental Workflow and Signaling Pathway

General Experimental Workflow

The following diagram illustrates a typical workflow for preparing **VUF8504** for use in a cell-based assay.





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